LC-MS fragmentation patterns of 5-Chloro-4-iodo-2,3-dimethoxypyridine

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Compound of Interest	
Compound Name:	*5-Chloro-4-iodo-2,3-dimethoxypyridine*
CAS No.:	*1299607-43-4*
Cat. No.:	*B1487655*

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Introduction: The Analytical Challenge of Halogenated Heterocycles

5-Chloro-4-iodo-2,3-dimethoxypyridine is a substituted heterocyclic compound of interest in synthetic chemistry and drug discovery. Its structure incorporates multiple functionalities—a pyridine core, two methoxy groups, and two different halogen atoms (chlorine and iodine)—each influencing its behavior in a mass spectrometer. The characterization of such molecules is critical for reaction monitoring, purity assessment, and metabolite identification.[1]

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is an indispensable tool for the analysis of small organic molecules, offering exceptional sensitivity and selectivity.[2] Understanding the fragmentation pattern is key to developing robust quantitative methods and to elucidating the structure of unknown related substances.[3] This guide will detail the predicted fragmentation pathways of **5-Chloro-4-iodo-2,3-dimethoxypyridine** under positive-mode electrospray ionization (ESI), providing a framework for the analysis of this and structurally similar molecules.

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Experimental Protocol: A Self-Validating LC-MS/MS Workflow

The goal of this protocol is to achieve efficient chromatographic separation and generate reproducible, informative fragmentation data. The choices outlined below are grounded in established practices for the analysis of polar, halogenated small molecules.[4]

Liquid Chromatography (LC)

- System: High-performance liquid chromatography (HPLC) or Ultra-high performance liquid chromatography (UHPLC) system.
- Column: A reversed-phase C18 column (e.g., 2.1 mm x 50 mm, 1.8 µm) is recommended. The C18 stationary phase provides excellent retention for moderately polar aromatic compounds.
- Mobile Phase A: 0.1% Formic Acid in Water. The addition of formic acid is crucial for promoting protonation of the pyridine nitrogen, which is necessary for efficient ESI+ ionization.[5]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile. Acetonitrile is chosen for its low viscosity and UV transparency.
- Gradient: A gradient elution is employed to ensure good peak shape and separation from potential impurities.
    - 0-1 min: 5% B
    - 1-8 min: 5% to 95% B
    - 8-10 min: 95% B
    - 10-10.1 min: 95% to 5% B
    - 10.1-12 min: 5% B (re-equilibration)
- Flow Rate: 0.4 mL/min

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- Column Temperature: 40 °C. Elevated temperature reduces mobile phase viscosity and can improve peak shape.
- Injection Volume: 2 µL

Mass Spectrometry (MS)

- System: A triple quadrupole (QqQ) or Quadrupole Time-of-Flight (Q-TOF) mass spectrometer. A Q-TOF is preferred for its high mass accuracy, which aids in formula determination of fragment ions.
- Ionization Mode: Positive Electrospray Ionization (ESI+). The pyridine nitrogen is basic and readily accepts a proton.
- Ion Source Parameters:
  - Capillary Voltage: 3.5 kV
  - Source Temperature: 150 °C
  - Desolvation Gas (N_2) Flow: 800 L/hr
  - Desolvation Temperature: 400 °C
- MS^1 Scan: A full scan from m/z 100-400 to detect the protonated molecular ion.
- MS^2 (Tandem MS) Scan: Product ion scan of the protonated molecular ion ($[M+H]^+$). Collision-induced dissociation (CID) with nitrogen or argon is used. A stepped collision energy (e.g., ramping from 10-40 eV) is advisable to capture both low-energy (stable fragments) and high-energy (more extensive fragmentation) pathways.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the analytical process from sample preparation to data analysis.

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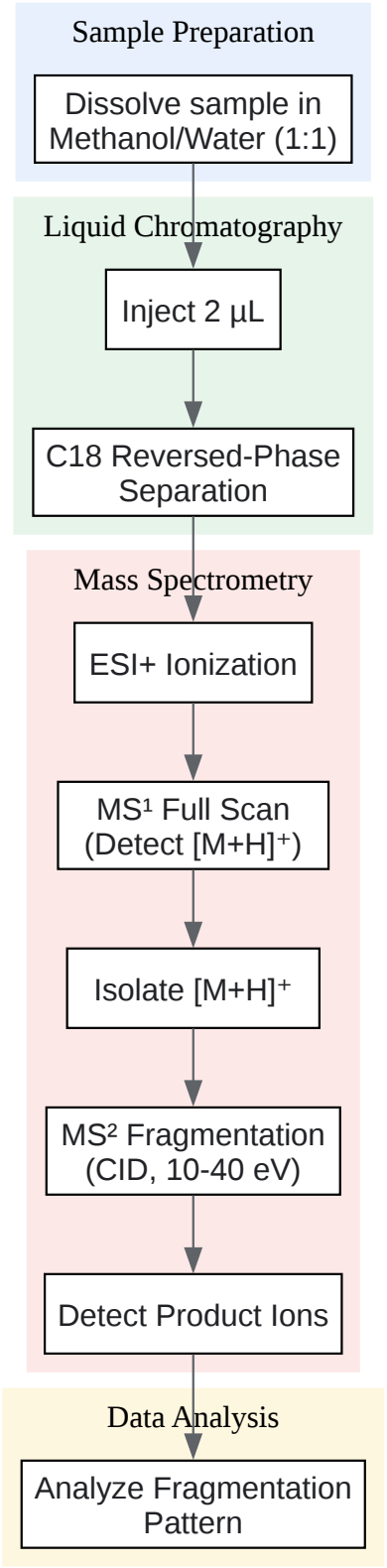

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Caption: LC-MS/MS workflow for **5-Chloro-4-iodo-2,3-dimethoxypyridine** analysis.

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Predicted Fragmentation Patterns

The fragmentation of an ion in a mass spectrometer is a unimolecular decomposition process governed by the ion's internal energy and the relative stability of the resulting fragments.[6][7] For **5-Chloro-4-iodo-2,3-dimethoxypyridine** (Molecular Formula: $C_7H_7ClINO_2$, Monoisotopic Mass: 298.9210 Da)[8], we anticipate several key fragmentation pathways originating from the protonated molecular ion, $[M+H]^+$, at m/z 299.9283.

The Molecular Ion and Isotopic Signature

Upon ESI+ ionization, the primary ion observed will be the protonated molecule $[M+H]^+$. Due to the presence of one chlorine atom, this ion will exhibit a characteristic isotopic pattern. The M+2 peak, resulting from the presence of the ^{37}Cl isotope, will have an intensity approximately one-third that of the monoisotopic M peak (containing ^{35}Cl).[9][10] This signature is a crucial first step in confirming the presence of a chlorinated compound.

Primary Fragmentation Pathways

The structure contains several bonds of varying strengths. The C-I bond is the weakest, making its cleavage a highly probable event. The methoxy groups and the other C-Cl bond are also key fragmentation sites.

Pathway A: Loss of Iodine Radical (I•)

This is predicted to be a dominant fragmentation pathway due to the low C-I bond energy. The loss of a neutral iodine radical (126.9045 Da) from the molecular ion leads to a highly stable cation.

Caption: Pathway A: Facile cleavage of the C-I bond.

Pathway B: Loss of Methyl Radical (•CH_3)

Alpha-cleavage of a methyl group from one of the methoxy substituents is a common fragmentation for ethers and methoxylated aromatic compounds.[11] This results in the loss of a methyl radical (15.0235 Da).

Caption: Pathway B: Loss of a methyl radical from a methoxy group.

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Secondary and Minor Fragmentation Pathways

More complex fragmentation patterns arise from sequential losses or cleavage of stronger bonds.

- Loss of Chlorine Radical (Cl•): While the C-Cl bond is stronger than the C-I bond, its cleavage can still occur, leading to a loss of 34.9688 Da. This pathway is generally less favored than iodine loss.[10]
- Sequential Losses: The initial fragment ions can undergo further fragmentation. For instance, the ion at m/z 284.9 (from Pathway B) can subsequently lose a molecule of carbon monoxide (CO, 27.9949 Da) to form a highly stable ion at m/z 256.9.
- Deiodination: Studies have shown that deiodination of aromatic compounds can be induced in the ESI source, particularly when formic acid is used as a mobile phase additive.[1][5] This would result in an ion corresponding to the loss of iodine and the addition of hydrogen, appearing at m/z 174.0.

Summary of Predicted Fragment Ions

The following table summarizes the most probable fragment ions for **5-Chloro-4-iodo-2,3-dimethoxypyridine**.

Predicted m/z	Proposed Formula	Neutral Loss	Description
299.9283	$[C_7H_8ClINO_2]^+$	-	Protonated Molecular Ion $[M+H]^+$
301.9253	$[C_7H_8{}^{37}ClINO_2]^+$	-	M+2 Isotope Peak
284.9047	$[C_6H_5ClINO_2]^+$	$\bullet CH_3$	Loss of a methyl radical
269.9016	$[C_7H_7ClINO]^+$	CH_2O	Loss of formaldehyde
173.0003	$[C_7H_8ClNO_2]^+$	I•	Loss of an iodine radical
164.9642	$[C_7H_8INO_2]^+$	Cl•	Loss of a chlorine radical

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Comparison with Alternative Analytical Techniques

While LC-MS/MS is a premier technique for this analysis, it is useful to understand its performance in the context of other available methods.

- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful tool for volatile and thermally stable compounds.[12] While potentially applicable, the polarity and molecular weight of **5-Chloro-4-iodo-2,3-dimethoxypyridine** may require derivatization for optimal GC analysis, adding complexity. LC-MS is more directly applicable to this type of analyte.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is the gold standard for unambiguous structure elucidation, providing detailed information about the connectivity of atoms. However, it is an offline technique with significantly lower sensitivity than MS and is not suitable for coupling directly with a chromatographic separation for complex mixture analysis.

- High-Resolution Mass Spectrometry (HRMS): As mentioned in the protocol, using a Q-TOF or Orbitrap instrument provides high-resolution, accurate mass data. This allows for the confident determination of elemental compositions for both the parent and fragment ions, which is a significant advantage over nominal mass instruments like single or triple quadrupoles.[4]

LC-MS/MS provides an optimal balance of sensitivity, selectivity, and structural information, making it the preferred method for both quantitative analysis and structural confirmation in a high-throughput drug discovery environment.

Conclusion

The LC-MS fragmentation of **5-Chloro-4-iodo-2,3-dimethoxypyridine** is predicted to be dominated by the facile cleavage of the carbon-iodine bond and the loss of a methyl radical from one of the methoxy groups. By employing a well-designed LC-MS/MS method with ESI+ and collision-induced dissociation, researchers can generate rich, reproducible data. The characteristic isotopic signature of chlorine provides a clear marker for the presence of the molecule, while the major fragment ions offer definitive structural confirmation. This guide provides a robust framework for method development and data interpretation, empowering

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scientists to confidently characterize this and other complex halogenated heterocyclic compounds.

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